

Wieland-Gumlich Aldehyde: A Technical Guide to its Chemical Properties and Synthetic Utility

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Compound of Interest

Compound Name: *Wieland-gumlich aldehyde*

Cat. No.: B1683588

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Introduction

The **Wieland-Gumlich aldehyde**, a complex indoline alkaloid, stands as a cornerstone in the history and practice of natural product synthesis. First isolated as a degradation product of strychnine, it has since become a pivotal intermediate in the total synthesis of strychnine and a variety of related alkaloids. Its intricate polycyclic framework and reactive functional groups have captivated synthetic chemists for decades, leading to the development of elegant and innovative synthetic strategies. This technical guide provides a comprehensive overview of the chemical properties of **Wieland-Gumlich aldehyde**, including its physical and spectroscopic characteristics, detailed experimental protocols for its synthesis and key reactions, and an exploration of its relevance in the context of drug development through the biological activity of its derivatives.

Chemical and Physical Properties

The **Wieland-Gumlich aldehyde** is a crystalline solid with a defined stereochemistry. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Systematic Name	(1S,9S,10R,11R,12E,17S)-12-(2-hydroxyethylidene)-8,14-diazapentacyclo[9.5.2.0 ^{1,9} .0 ^{2,7} .0 ^{14,17}]octadeca-2,4,6-triene-10-carbaldehyde	IUPAC
CAS Number	466-85-3	[1]
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₂	[2]
Molecular Weight	310.39 g/mol	[2]
Appearance	Crystals	[2]
Melting Point	213-214 °C (decomposes)	[2]
Optical Rotation	[α]D ²² = -133.8° (c = 0.52 in methanol)	[2]
Solubility	Soluble in methanol, ethanol, chloroform; slightly soluble in acetone, ethyl acetate	[2]

Spectroscopic Data

The structural elucidation and characterization of the **Wieland-Gumlich aldehyde** rely heavily on modern spectroscopic techniques. Below is a summary of its key spectroscopic data.

¹³C NMR Spectroscopy

A detailed ¹³C NMR study of the **Wieland-Gumlich aldehyde** was reported by Wenkert et al. in 1978. The chemical shifts provide a carbon map of the complex polycyclic structure.

Carbon Atom	Chemical Shift (ppm)
Aldehyde C=O	~190-200
Aromatic C	~110-150
Alkene C	~115-140
Aliphatic C	~20-70
C-O	~50-90

(Note: The exact values from the original publication by Wenkert et al. should be consulted for precise assignments.)

¹H NMR Spectroscopy

The ¹H NMR spectrum of the **Wieland-Gumlich aldehyde** is complex due to the numerous protons in distinct chemical environments. Key characteristic signals include:

- Aldehydic proton: A singlet typically found in the downfield region (δ 9-10 ppm).
- Aromatic protons: Multiple signals in the aromatic region (δ 7-9 ppm).
- Vinylic protons: Signals in the alkene region (δ 4.5-7.0 ppm).
- Aliphatic protons: A complex series of multiplets in the upfield region (δ 1-5 ppm).

Infrared (IR) Spectroscopy

The IR spectrum of the **Wieland-Gumlich aldehyde** displays characteristic absorption bands corresponding to its functional groups:

- C=O stretch (aldehyde): A strong absorption band around 1720-1740 cm^{-1} .
- C-H stretch (aldehyde): Two weak bands around 2720 cm^{-1} and 2820 cm^{-1} .
- O-H stretch (alcohol): A broad band in the region of 3200-3600 cm^{-1} .
- C=C stretch (aromatic and alkene): Bands in the 1600-1680 cm^{-1} region.

- C-N stretch: Bands in the 1000-1350 cm⁻¹ region.

Mass Spectrometry

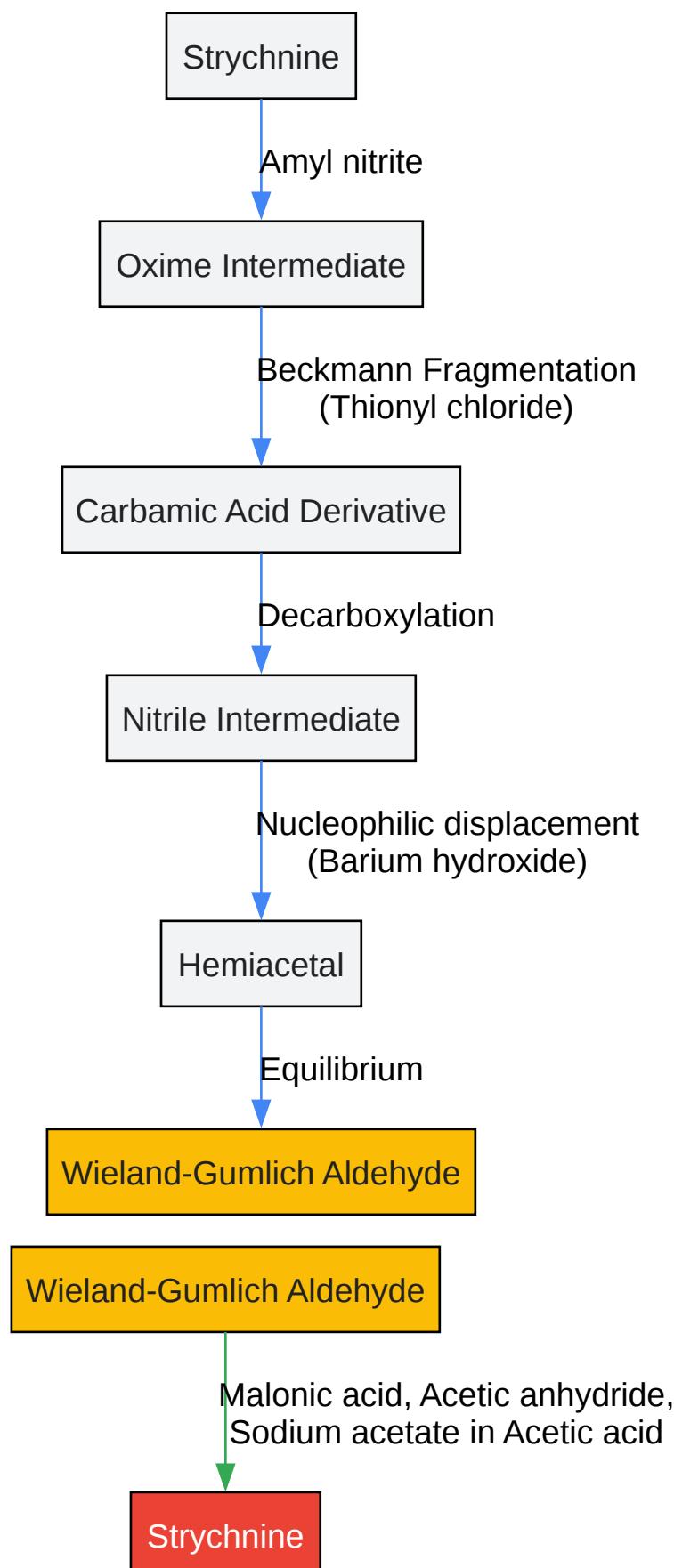
Mass spectrometry of the **Wieland-Gumlich aldehyde** reveals a molecular ion peak corresponding to its molecular weight. The fragmentation pattern is complex but can provide valuable structural information. Common fragmentation pathways for aldehydes include the loss of the formyl radical (CHO) or a hydrogen radical.

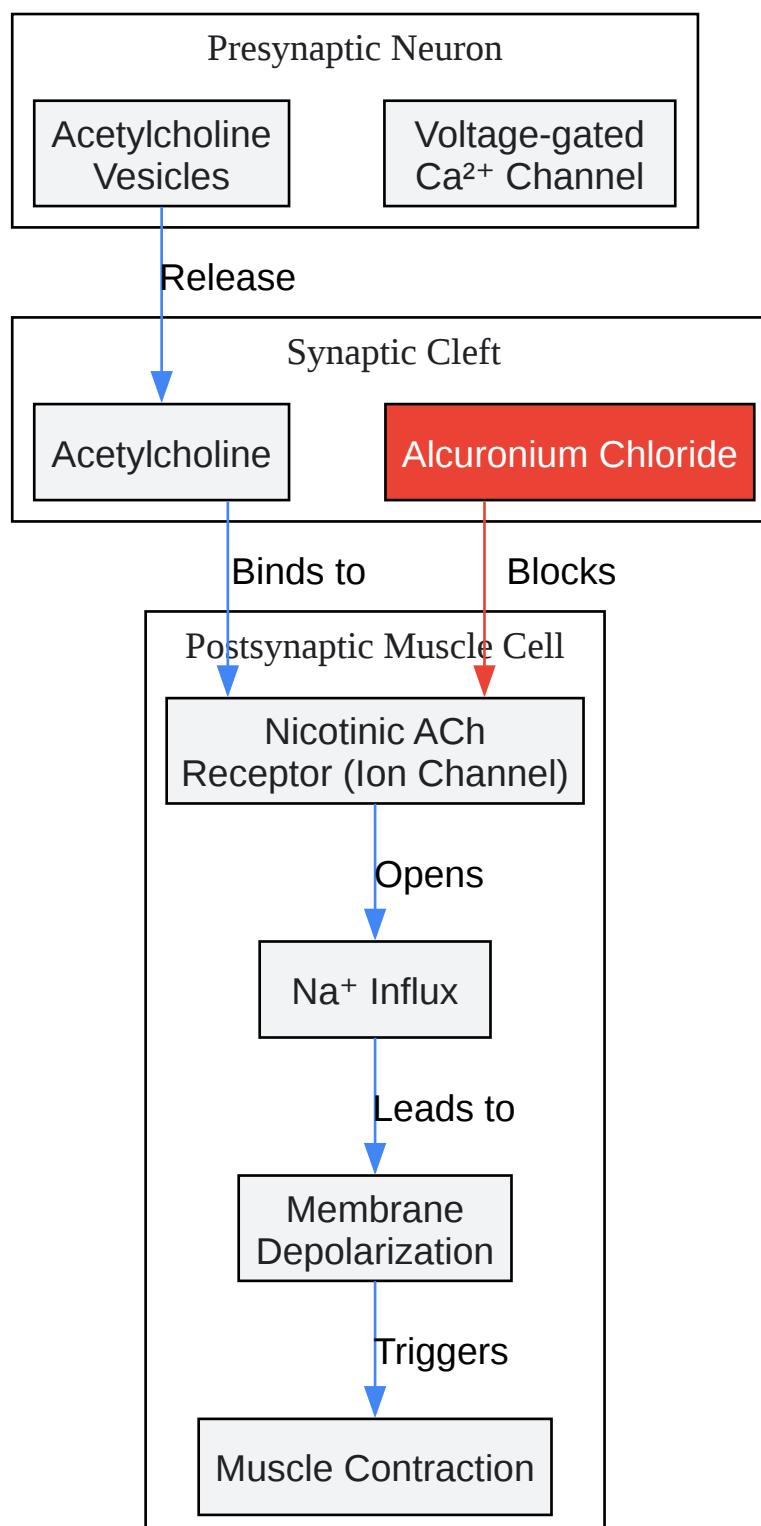
Experimental Protocols

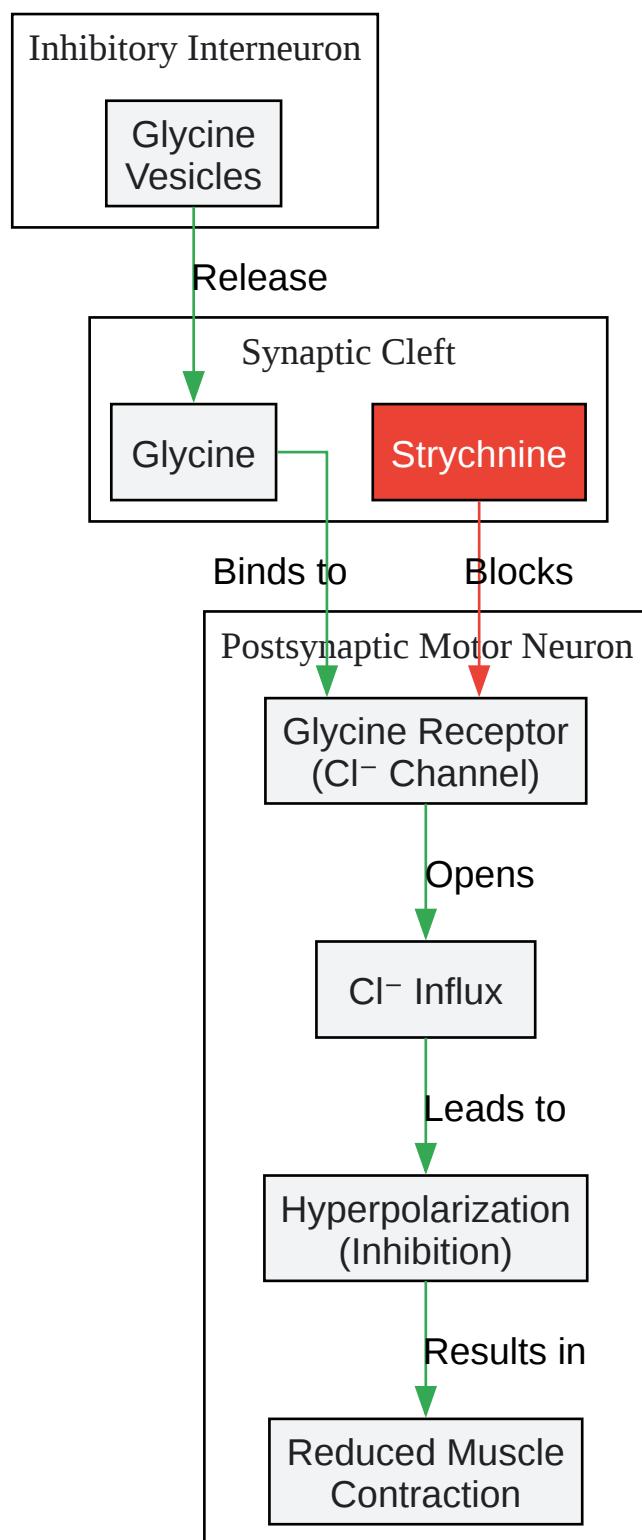
Synthesis of Wieland-Gumlich Aldehyde from Strychnine

The classical synthesis of the **Wieland-Gumlich aldehyde** involves the degradation of strychnine.^[1] The overall transformation is a multi-step process.

Workflow for the Degradation of Strychnine to Wieland-Gumlich Aldehyde





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References

- 1. Wieland-Gumlich aldehyde - Wikipedia [en.wikipedia.org]
- 2. Wieland-Gumlich Aldehyde [drugfuture.com]
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